

Application Notes and Protocols for SW120 Fluorescent Probe Synthesis

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Compound of Interest

Compound Name: SW120

Cat. No.: B611084

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This document provides a detailed protocol for the synthesis of the **SW120** fluorescent probe, a valuable tool for labeling and imaging the sigma-2 (σ_2) receptor, a biomarker for cell proliferation.

Introduction

The **SW120** fluorescent probe is a selective ligand for the sigma-2 (σ_2) receptor, which is overexpressed in a variety of tumor cells. This property makes **SW120** a powerful tool for cancer research, enabling the visualization of proliferative tissues. **SW120** is synthesized by the condensation of the primary amine precursor, SW43, with the fluorophore 4-chloro-7-nitrobenz-2-oxa-1,3-diazole (NBD chloride).^[1]

Physicochemical Data

While specific quantitative photophysical data for **SW120** is not readily available in the literature, the properties of the NBD fluorophore are well-documented. NBD-amine adducts typically exhibit excitation maxima around 465-485 nm and emission maxima in the range of 535-540 nm. The fluorescence quantum yield of NBD adducts is highly solvent-dependent.

Property	Value	Reference
Excitation Maximum (λ_{ex})	~465-485 nm (estimated)	General NBD-amine adducts
Emission Maximum (λ_{em})	~535-540 nm (estimated)	General NBD-amine adducts
Quantum Yield (Φ)	Solvent Dependent	General NBD-amine adducts
Molar Extinction Coefficient (ϵ)	Data not available	
Chemical Formula	C ₂₅ H ₃₀ N ₄ O ₅	
Molecular Weight	466.53 g/mol	

Experimental Protocols

Synthesis of SW120 Fluorescent Probe

The synthesis of **SW120** is a two-step process involving the synthesis of the precursor amine SW43, followed by its reaction with NBD chloride.

Part 1: Synthesis of Precursor Amine (SW43)

A detailed, publicly available, step-by-step protocol for the synthesis of the specific precursor amine, SW43 (N-(4-aminobutyl)-6,7-dimethoxy-1,2,3,4-tetrahydronaphthalen-2-amine), is not readily found in the searched literature. However, based on its chemical structure, a plausible synthetic route would involve the reductive amination of a suitable tetralone precursor with 1,4-diaminobutane.

Part 2: Synthesis of **SW120** from SW43 and NBD Chloride

This protocol is based on the reported condensation reaction.^[1]

Materials and Reagents:

- SW43 (precursor amine)
- 4-chloro-7-nitrobenz-2-oxa-1,3-diazole (NBD chloride)
- Sodium bicarbonate (NaHCO₃)

- Ethanol
- Deionized water
- Dichloromethane (DCM) or other suitable organic solvent
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

Procedure:

- Dissolve SW43 in ethanol in a round-bottom flask.
- Add a solution of sodium bicarbonate in water to the flask.
- To this stirring mixture, add a solution of NBD chloride in ethanol dropwise.
- Allow the reaction to stir at room temperature for several hours, monitoring the progress by thin-layer chromatography (TLC).
- Once the reaction is complete, remove the ethanol under reduced pressure.
- Extract the aqueous residue with an organic solvent such as dichloromethane.
- Combine the organic layers, dry over anhydrous sodium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude **SW120** probe by silica gel column chromatography using an appropriate solvent system (e.g., a gradient of hexane and ethyl acetate) to yield the final product. The reported yield for this reaction is 83%.^[1]

Purification:

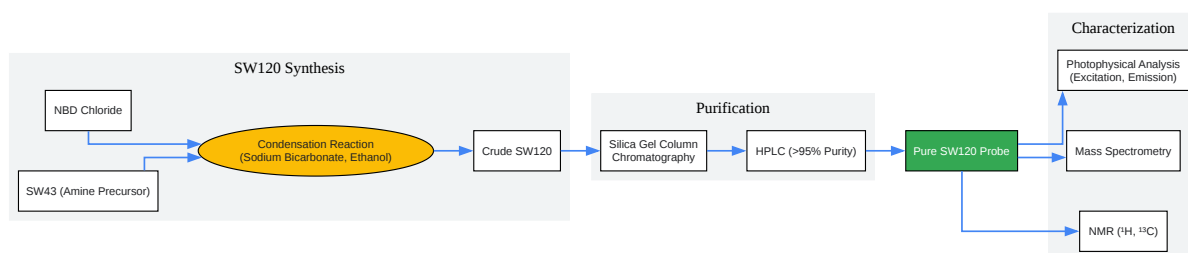
High-performance liquid chromatography (HPLC) can be employed for further purification to achieve high purity (>95%). A reverse-phase C18 column with a gradient of acetonitrile and water is a common system for purifying fluorescent probes.

Characterization:

The structure and purity of the synthesized **SW120** should be confirmed using the following techniques:

- ^1H NMR and ^{13}C NMR: To confirm the chemical structure.
- Mass Spectrometry (MS): To confirm the molecular weight.
- HPLC: To determine the purity.

Experimental Workflow



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Caption: Workflow for the synthesis, purification, and characterization of the **SW120** fluorescent probe.

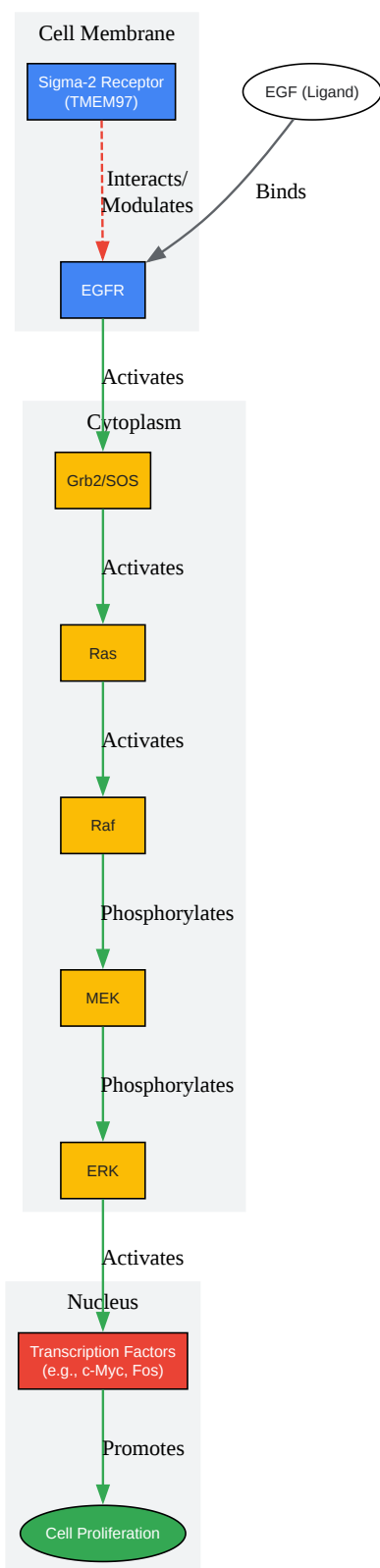
Application: Imaging Cell Proliferation via the Sigma-2 Receptor

SW120 is a valuable tool for visualizing cell proliferation due to the high expression of its target, the sigma-2 receptor (now identified as transmembrane protein 97 or TMEM97), in proliferating

cells, particularly cancer cells.

Sigma-2 Receptor Signaling Pathway in Cancer

The sigma-2 receptor/TMEM97 is involved in cell proliferation signaling. It can interact with the Epidermal Growth Factor Receptor (EGFR), a key driver of cell growth. This interaction can influence downstream signaling cascades, including the MAPK/ERK pathway, which ultimately promotes transcription of genes involved in cell proliferation.



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Caption: Simplified signaling pathway of the Sigma-2 receptor and its role in cell proliferation.

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References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for SW120 Fluorescent Probe Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6111084#protocol-for-synthesizing-sw120-fluorescent-probe]

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